

# Physical and chemical properties of tetrabutylammonium cyanide

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## Compound of Interest

Compound Name: *Tetrabutylammonium cyanide*

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## Tetrabutylammonium Cyanide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **tetrabutylammonium cyanide**, its synthesis, and its applications in organic chemistry. Detailed experimental protocols for key reactions, alongside mechanistic visualizations, are included to support researchers in their practical applications of this versatile reagent.

## Core Physical and Chemical Properties

**Tetrabutylammonium cyanide** (TBACN) is a quaternary ammonium salt that serves as a readily available and soluble source of cyanide ions in organic solvents. Its physical and chemical properties are summarized below.

Property	Value	Citation(s)
Molecular Formula	C <sub>17</sub> H <sub>36</sub> N <sub>2</sub>	
Molecular Weight	268.48 g/mol	[1]
Appearance	White to off-white or slightly beige crystalline solid	[2]
Melting Point	85-92 °C	[1][3]
Solubility	Soluble in polar organic solvents such as acetone, ethanol, and methanol. Slightly soluble in water.	[2][4][5]
Stability	Chemically stable under standard ambient conditions (room temperature). May decompose on exposure to moist air or water.	[6]
Reactivity	Reacts with acids to generate highly toxic hydrogen cyanide gas. The cyanide ion acts as a potent nucleophile.	[6]

## Synthesis of Tetrabutylammonium Cyanide

A common and effective method for the synthesis of **tetrabutylammonium cyanide** is through ion exchange from the more readily available tetrabutylammonium bromide. This method utilizes a strongly basic ion exchange resin in the cyanide form and is performed in an anhydrous solvent to minimize exposure of the hygroscopic product to water.

## Experimental Protocol: Synthesis via Anhydrous Ion Exchange

This protocol is adapted from the method described by Solodar (1971).[6]

Materials:

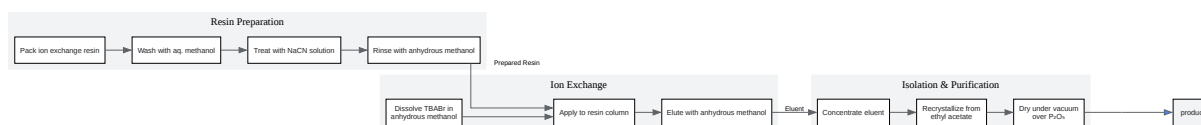
- Tetrabutylammonium bromide
- Strongly basic ion exchange resin (e.g., IRA-400)
- Sodium cyanide (for resin preparation)
- Anhydrous methanol
- Ethyl acetate (for recrystallization)
- Phosphorus pentoxide ( $P_2O_5$ ) (for drying)

Procedure:

- Resin Preparation:
  - Pack the ion exchange resin into a chromatography column.
  - Pass a 50% aqueous methanol solution through the column.
  - Wash the resin with a solution of sodium cyanide in water to convert the resin to the cyanide form.
  - Rinse the column thoroughly with anhydrous methanol to remove residual water.
- Ion Exchange:
  - Dissolve tetrabutylammonium bromide in anhydrous methanol.
  - Apply the solution to the prepared ion exchange column.
  - Elute the column with anhydrous methanol, collecting the eluent.
- Isolation and Purification:
  - Concentrate the eluent using a rotary evaporator to obtain a white solid.
  - Recrystallize the solid from ethyl acetate.

- Dry the purified **tetrabutylammonium cyanide** under vacuum over phosphorus pentoxide.

## Experimental Workflow



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Workflow for the synthesis of **tetrabutylammonium cyanide**.

## Key Applications and Experimental Protocols

**Tetrabutylammonium cyanide** is a versatile reagent in organic synthesis, primarily utilized as a cyanide source and as a catalyst.

### O-TMS Cyanosilylation of Carbonyl Compounds

**Tetrabutylammonium cyanide** catalyzes the addition of trimethylsilyl cyanide (TMSCN) to aldehydes and ketones to form cyanohydrin trimethylsilyl ethers.<sup>[1]</sup>

Generalized Experimental Protocol:

- To a stirred solution of the carbonyl compound in a dry aprotic solvent (e.g., dichloromethane or diethyl ether) under an inert atmosphere, add trimethylsilyl cyanide (1.0-1.2 equivalents).
- Add a catalytic amount of **tetrabutylammonium cyanide** (0.1 equivalents).

- Stir the reaction mixture at 0 °C to room temperature for 15 minutes to several hours, monitoring the reaction progress by TLC or GC.
- Upon completion, the reaction mixture can be worked up by quenching with a suitable reagent, followed by extraction and purification of the desired O-TMS cyanohydrin.

## Deprotection of Thioacetates

**Tetrabutylammonium cyanide** is an effective catalyst for the deprotection of aliphatic thioacetates to yield free thiols in the presence of a protic solvent.<sup>[6]</sup>

Generalized Experimental Protocol:

- Under an inert atmosphere (e.g., nitrogen), dissolve the thioacetate in a mixture of chloroform and methanol.
- Add a catalytic amount of **tetrabutylammonium cyanide** (0.5 mol equivalent for monothioacetates, 1.0 mol equivalent for dithioacetates).
- Stir the reaction mixture at room temperature. Reaction times can vary from a few hours to overnight.
- Monitor the reaction by TLC. Upon completion, the solvent is removed, and the crude product is purified by chromatography.

## Ring Expansion of $\beta$ -Lactams

**Tetrabutylammonium cyanide** catalyzes the ring expansion of certain  $\beta$ -lactams to  $\gamma$ -lactams through a novel N1-C4 bond cleavage of the  $\beta$ -lactam nucleus.<sup>[7]</sup>

Generalized Experimental Protocol:

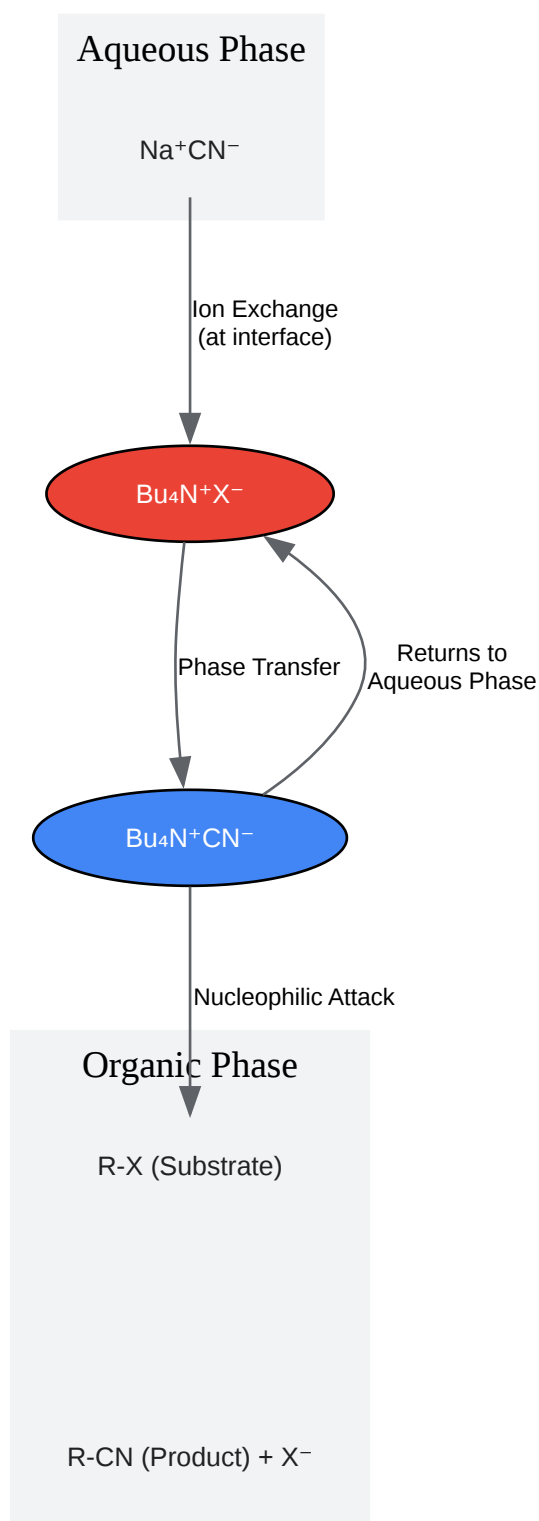
- Dissolve the  $\beta$ -lactam substrate in acetonitrile.
- Add a catalytic amount of **tetrabutylammonium cyanide** (e.g., 20 mol %).
- Stir the reaction at room temperature and monitor its progress.

- Upon completion, the solvent is evaporated, and the resulting  $\gamma$ -lactam is purified by standard chromatographic techniques.

## Mechanistic Insights and Visualizations

### Phase-Transfer Catalysis

**Tetrabutylammonium cyanide** is an excellent phase-transfer catalyst. The bulky, lipophilic tetrabutylammonium cation can transport the cyanide anion from an aqueous phase (or a solid phase) into an organic phase where it can react with an organic substrate.

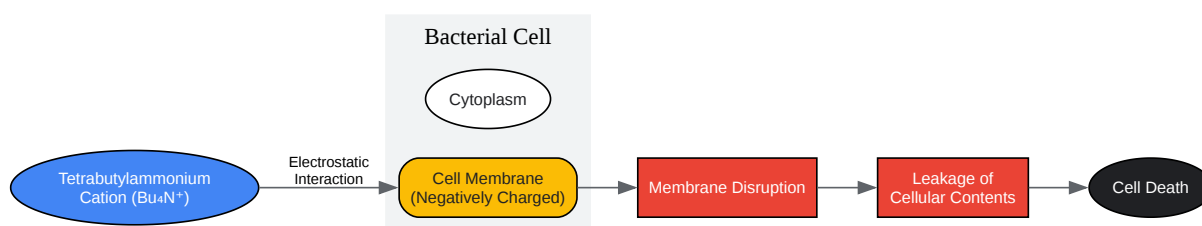


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Mechanism of phase-transfer catalysis.

## Antimicrobial Action of Quaternary Ammonium Compounds

While not a primary application in synthetic chemistry, the tetrabutylammonium cation, like other quaternary ammonium compounds, exhibits antimicrobial properties. This is generally attributed to the disruption of the cell membrane.



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Antimicrobial mechanism of quaternary ammonium compounds.

## Safety and Handling

**Tetrabutylammonium cyanide** is a highly toxic compound and must be handled with extreme care in a well-ventilated fume hood. It is fatal if swallowed, inhaled, or in contact with skin.[6] Contact with acids liberates extremely toxic hydrogen cyanide gas.[6] Appropriate personal protective equipment, including gloves, lab coat, and eye protection, is mandatory. All waste containing this compound must be disposed of as hazardous waste according to institutional guidelines.

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